

Pralnacasan stability and storage conditions

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Compound Focus: Pralnacasan

CAS No.: 192755-52-5

Cat. No.: S540107

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Application Notes: Pralnacasan (VX-740)

Pralnacasan is a reversible, peptidomimetic caspase-1 inhibitor that was investigated as an oral prodrug for treating inflammatory conditions like rheumatoid arthritis and osteoarthritis [1]. It is metabolized in vivo by plasma esterases to its active form, which covalently modifies the catalytic cysteine residue at the caspase-1 active site, thereby inhibiting the processing and release of pro-inflammatory cytokines IL-1 β and IL-18 [1].

- **Clinical Development Status:** Phase II clinical trials demonstrated that **Pralnacasan** was well-tolerated and showed dose-dependent efficacy in patients with rheumatoid arthritis [1]. However, its clinical development was terminated in February 2005 due to significant toxicological concerns (liver toxicity observed in animal models at high doses) [2] [1].
- **Storage and Handling:** Based on a manufacturer's safety data sheet, the recommended storage conditions for **Pralnacasan** are **-20°C for the powder form** and **-80°C for the solution form** (e.g., when dissolved in a solvent) [3]. The compound should be kept in a tightly sealed container in a cool, well-ventilated area, protected from direct sunlight and incompatible materials such as strong acids, alkalis, and oxidizing agents [3].

Experimental Protocols & Stability Assessment

While explicit degradation kinetic data for **Pralnacasan** was not available in the search results, the following general principles and methodologies for pharmaceutical stability testing can be applied.

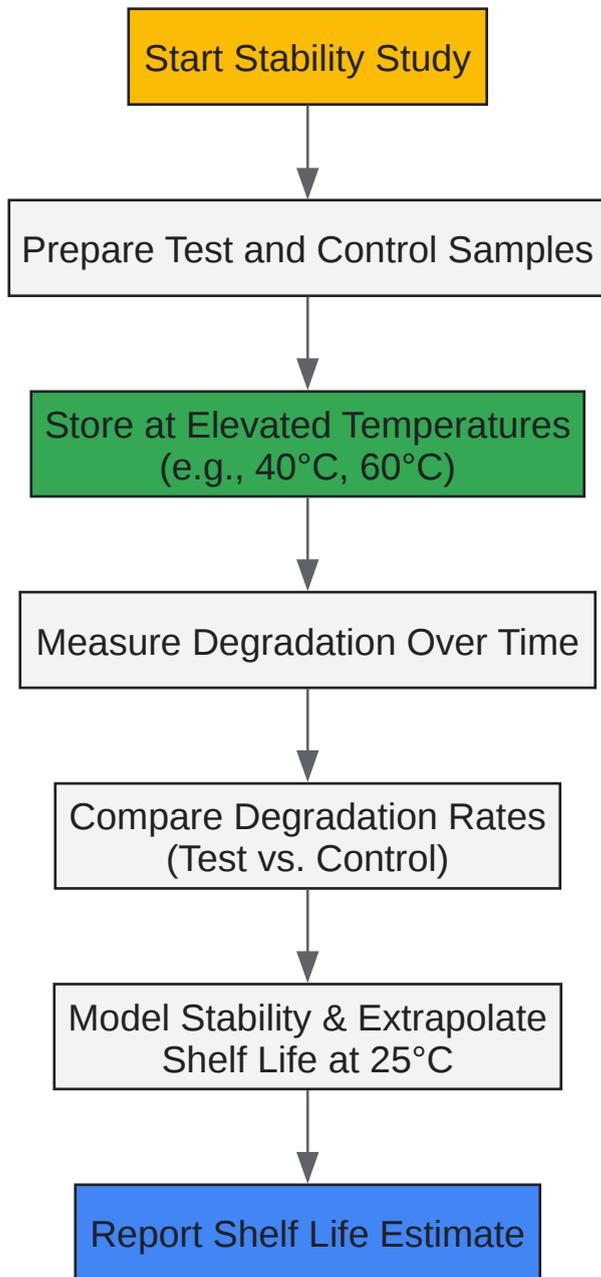
Stability Storage Condition Guidelines

For any new drug formulation, stability studies should be designed according to ICH guidelines. The table below summarizes the standard conditions used for long-term, intermediate, and accelerated stability testing [4].

| Study Type | Standard Conditions | Typical Minimum Duration | Purpose |
|--------------|-----------------------------|--------------------------|---|
| Long-Term | 25°C ± 2°C / 60% RH ± 5% RH | 12 months | To determine the proposed shelf life and recommended storage conditions. |
| Intermediate | 30°C ± 2°C / 65% RH ± 5% RH | 6 months | To serve as a bridge if accelerated conditions result in significant degradation. |
| Accelerated | 40°C ± 2°C / 75% RH ± 5% RH | 6 months | To evaluate the effect of short-term excursions and project degradation pathways. |

Protocol for Accelerated Stability Studies

A common approach for estimating shelf life involves comparing degradation rates at elevated temperatures. The following workflow outlines this method, which is particularly useful when the degradation kinetics do not strictly follow the Arrhenius equation [5].



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Key Experimental Steps:

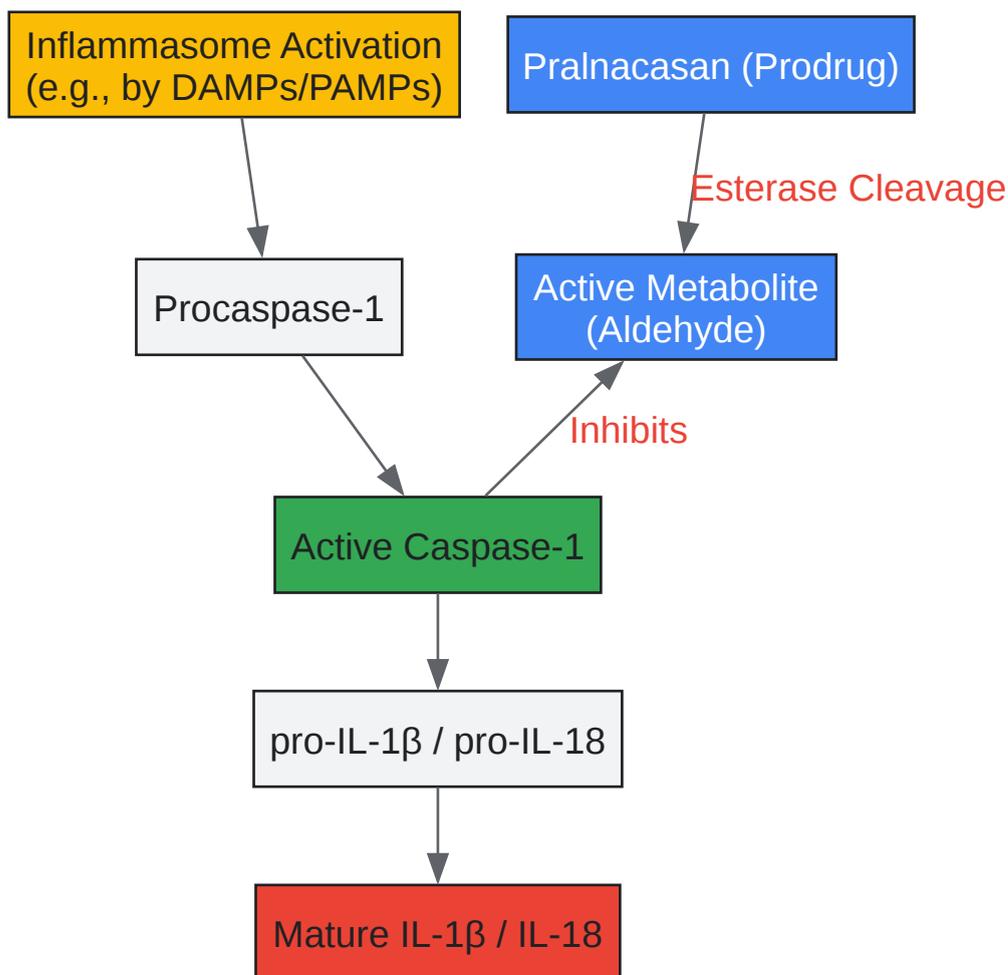
- **Sample Preparation:** Prepare identical batches of the test drug substance (**Pralnacasan**) and a control substance with known stability properties.
- **Storage:** Store the samples under controlled accelerated conditions (e.g., 40°C/75% RH) and optionally, higher stress conditions [4] [5].
- **Sampling and Analysis:** Withdraw samples at predetermined time intervals (e.g., 0, 1, 3, and 6 months). Analyze using validated stability-indicating methods (e.g., HPLC) to quantify the remaining

intact drug and identify degradation products.

- **Data Analysis:** Plot degradation curves for both the test and control substances. If the degradation patterns and rates are similar, it can be inferred that the test product has a comparable stability profile to the control [5].

Visualizing Pralnacasan's Mechanism and Pathway

The following diagram illustrates the proposed mechanism of action of **Pralnacasan** as a prodrug and its role in the inflammasome signaling pathway.



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Key Conclusions and Recommendations

- **Storage is Critical:** The available data underscores the need for strict low-temperature storage (-20°C to -80°C) to maintain the integrity of **Pralnacasan**, especially in solution [3].
- **Follow Regulatory Guidelines:** Comprehensive stability studies for product development must adhere to ICH Q1A(R2) guidelines, employing a structured approach with long-term, intermediate, and accelerated storage conditions [4].
- **Utilize Comparative Methods:** When traditional kinetic models are not applicable, a comparative accelerated degradation study against a control with known stability can provide a reliable shelf-life estimate [5].

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